

An In-depth Technical Guide to the Thermochemical Properties of Europium(III) Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Europium bromide (EuBr₃)*

Cat. No.: *B080099*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical data for Europium(III) bromide (EuBr₃). The following sections detail the key thermodynamic parameters, the experimental methodologies used for their determination, and the interrelation of these properties, offering a critical resource for professionals in research and development.

Core Thermochemical Data

The thermochemical properties of Europium(III) bromide are essential for understanding its stability, reactivity, and behavior in various chemical processes. The standard state for the following data is 298.15 K (25 °C) and 1 atm.

Thermochemical Property	Symbol	Value (Solid State)	Unit Conversion (kJ/mol)
Enthalpy of Formation	ΔH°_f	$-(186.1 \pm 3.0)$ kcal/mol[1]	-778.6 ± 12.6 kJ/mol
Standard Entropy	S°	(50.7 ± 3.0) cal/(K·mol)[1]	0.212 ± 0.013 kJ/(K·mol)
Gibbs Free Energy of Formation	ΔG°_f	$-(179.3 \pm 3.0)$ kcal/mol[1]	-750.2 ± 12.6 kJ/mol
Heat Capacity (estimation)	C_p	Data not explicitly available, but estimated for thermodynamic calculations.	-

Note: Discrepancies in units may be present in various literature sources. The values presented here are based on the most consistent and detailed experimental work found.[1][2]

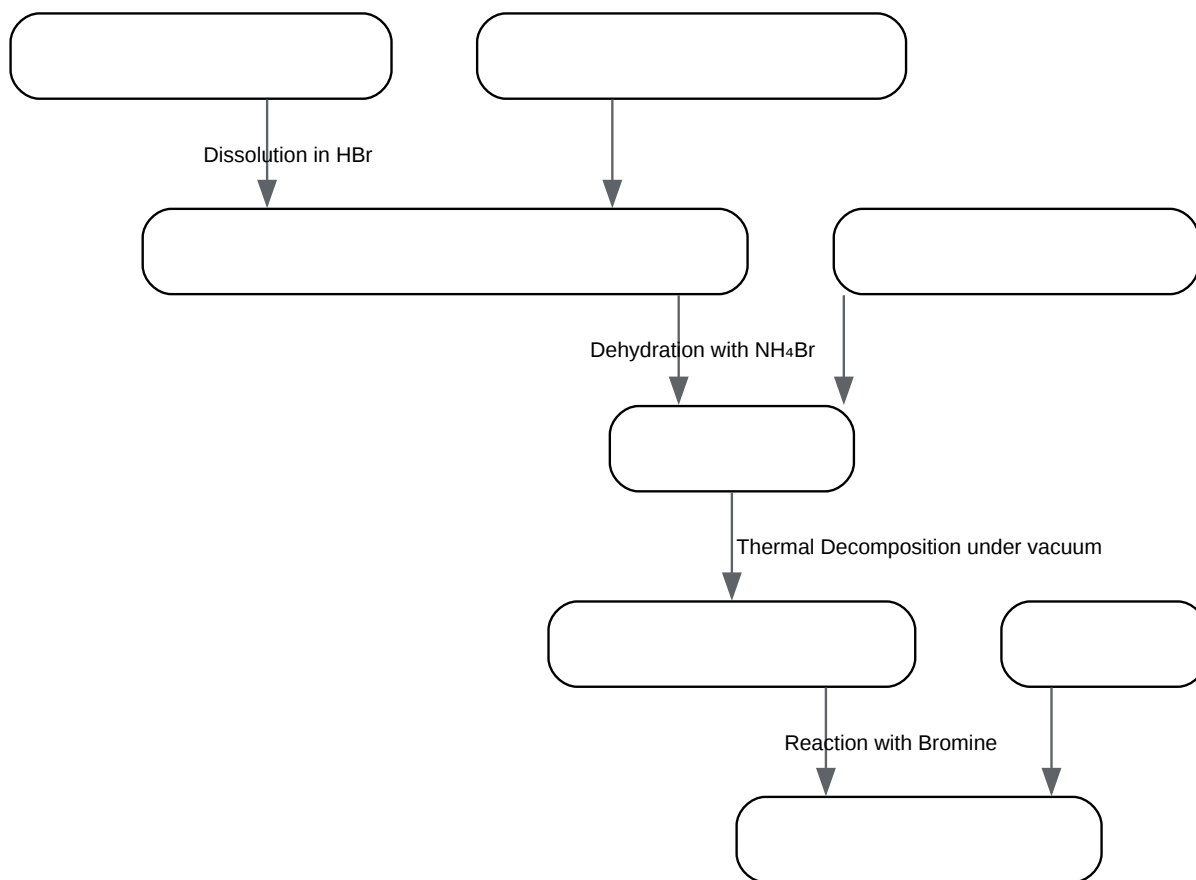
Experimental Protocols

The determination of the thermochemical data for Europium(III) bromide has been primarily achieved through a combination of high-temperature experimental techniques and theoretical estimations.

Synthesis of Anhydrous Europium(III) Bromide

A crucial prerequisite for accurate thermochemical measurements is the preparation of high-purity, anhydrous EuBr_3 . A common method involves the reaction of Europium(II) bromide (EuBr_2) with bromine gas at elevated temperatures.[1]

Workflow for EuBr_3 Synthesis:



[Click to download full resolution via product page](#)

Caption: Synthesis pathway for high-purity anhydrous Europium(III) bromide.

Vaporization Behavior and Effusion Studies

The enthalpy and entropy of vaporization are determined by measuring the vapor pressure of EuBr_3 as a function of temperature. This is often accomplished using Knudsen effusion mass spectrometry.^{[1][3]}

Experimental Steps:

- **Sample Preparation:** A sample of anhydrous EuBr_3 is placed in a Knudsen cell, which is a small, thermally stable container with a very small orifice.

- **High Vacuum and Heating:** The cell is placed in a high-vacuum chamber and heated to a specific temperature.
- **Effusion:** At elevated temperatures, the EuBr_3 vaporizes, and the gaseous molecules effuse through the orifice.
- **Mass Spectrometry:** The effusing vapor is then analyzed by a mass spectrometer to identify the species present and their partial pressures.
- **Data Analysis:** The vapor pressure is measured at various temperatures. The Clausius-Clapeyron equation is then used to derive the enthalpy of vaporization from the slope of the $\ln(P)$ vs. $1/T$ plot.

Second and Third Law Methods

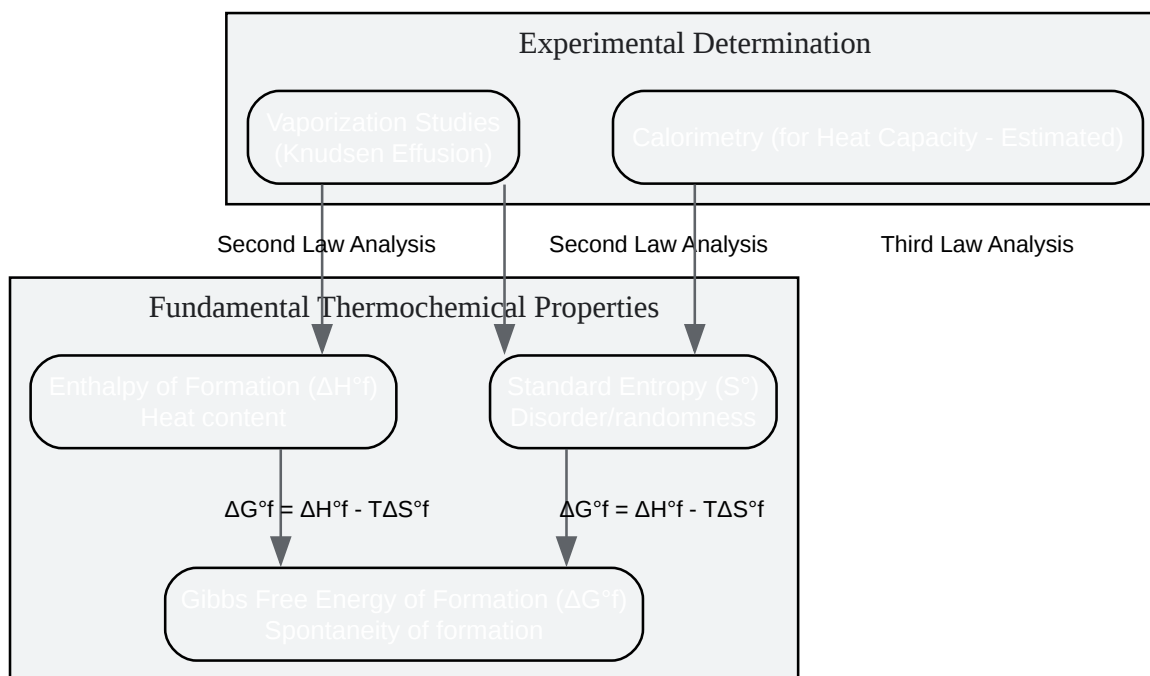
The thermochemical data are cross-validated using both the second and third law of thermodynamics.^[1]

- **Second Law Method:** This method relies on the temperature dependence of the equilibrium constant (in this case, related to the vapor pressure) to determine the enthalpy change of the reaction (vaporization). The standard entropy change is also derived from this analysis.^[1]
- **Third Law Method:** This method combines the experimentally determined equilibrium constants with calculated or estimated absolute entropies of the reactants and products to derive the enthalpy change. The consistency between the second and third law values provides confidence in the accuracy of the data.^[1]

The entropy of solid EuBr_3 is often estimated using Latimer's procedure, which includes a magnetic contribution for the Eu(III) ion.^[1]

Interrelation of Thermochemical Properties

The fundamental thermochemical properties of enthalpy, entropy, and Gibbs free energy are interconnected and provide a complete picture of the thermodynamic stability and reactivity of Europium(III) bromide.



[Click to download full resolution via product page](#)

Caption: Relationship between thermochemical properties and experimental determination methods.

This guide provides a foundational understanding of the thermochemical data for Europium(III) bromide. For more detailed information, consulting the primary research articles is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. deepblue.lib.umich.edu [deepblue.lib.umich.edu]
- 2. webqc.org [webqc.org]
- 3. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermochemical Properties of Europium(III) Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080099#thermochemical-data-for-europium-iii-bromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com